

# physical properties of monolinolein

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Monolinolein*

Cat. No.: *B134703*

[Get Quote](#)

An In-depth Technical Guide on the Core Physical Properties of **Monolinolein**

## Introduction

**Monolinolein**, a monoacylglycerol consisting of a glycerol backbone esterified with one molecule of the polyunsaturated fatty acid, linoleic acid, is a compound of significant interest in pharmaceutical sciences, materials science, and food technology. Its amphiphilic nature drives the formation of complex, self-assembled structures in aqueous environments, making it a key component in the development of advanced drug delivery systems, such as pH-responsive lyotropic liquid crystals.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core physical properties of **monolinolein**, intended for researchers, scientists, and drug development professionals. It consolidates quantitative data, details common experimental protocols for characterization, and visualizes key relationships and workflows.

## General and Physicochemical Properties

**Monolinolein** is typically a colorless to pale yellow, oily liquid at room temperature.<sup>[1][2][3][4]</sup> Its identity and fundamental properties are summarized below.

Table 1: General Properties of **Monolinolein**

Property	Value	Source(s)
CAS Registry Number	26545-74-4[5] (for mixture); 2277-28-3 (for 1-Monolinolein) [1]	[1][5]
Molecular Formula	C <sub>21</sub> H <sub>38</sub> O <sub>4</sub>	[3][5][6][7]
Molecular Weight	354.52 g/mol	[1][2][6][7][8]
Synonyms	Glyceryl monolinoleate, 1- Linoleoyl-rac-glycerol	[1][5][8]

Table 2: Key Physical Constants of **Monolinolein**

Property	Value	Notes	Source(s)
Melting Point	14-15 °C	[1][4][5]	
Boiling Point	485.0 ± 40.0 °C	Predicted	[1][4]
Density	1.05 g/cm <sup>3</sup>	Experimental	[5]
0.981 ± 0.06 g/cm <sup>3</sup>	Predicted	[1][4]	

## Solubility Profile

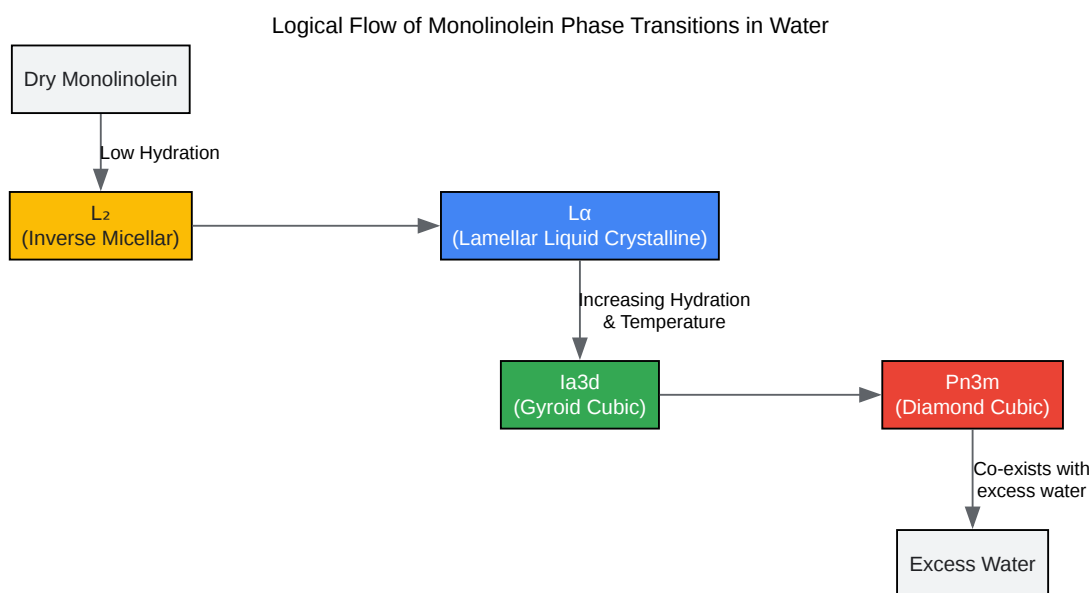
The solubility of a lipid is a critical determinant of its behavior in various systems. As an amphiphile, **monolinolein** exhibits dual solubility characteristics. It is fundamentally hydrophobic and thus insoluble in water.[9][10] However, it is readily soluble in non-polar organic solvents.[9][10]

Table 3: Solubility of **Monolinolein**

Solvent	Solubility	Source(s)
Water	Practically Insoluble	<a href="#">[9]</a> <a href="#">[10]</a>
Chloroform	Slightly Soluble	<a href="#">[1]</a> <a href="#">[4]</a>
Ethyl Acetate	Slightly Soluble	<a href="#">[1]</a> <a href="#">[4]</a>
Methanol	Slightly Soluble	<a href="#">[1]</a> <a href="#">[4]</a>
Ether, Benzene, Acetone	Soluble	<a href="#">[9]</a> <a href="#">[10]</a>

## Phase Behavior in Aqueous Systems

One of the most important physical properties of **monolinolein** is its lyotropic liquid crystalline phase behavior, i.e., its ability to form various ordered structures upon hydration. Similar to the well-studied monoolein, **monolinolein** in water self-assembles into distinct mesophases depending on the temperature and water content. These phases include the lamellar liquid crystalline phase ( $L\alpha$ ) and inverse bicontinuous cubic phases like the double gyroid ( $1a3d$ ) and double diamond ( $Pn3m$ ).[\[11\]](#)[\[12\]](#)[\[13\]](#) This behavior is crucial for its application in creating stable, structured matrices for drug encapsulation.[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: Phase transitions of **monolinolein** with increasing hydration.

## Spectroscopic Properties

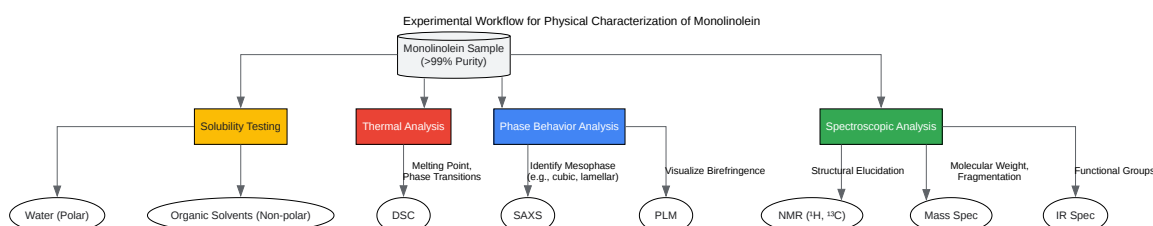
Spectroscopic analysis is essential for structural elucidation and purity assessment.

Table 4: Summary of Spectroscopic Data for **Monolinolein**

Technique	Description	Source(s)
Mass Spectrometry (MS)	Provides molecular weight (354.5 g/mol ) and fragmentation patterns for structural confirmation. Data is available for GC-MS and LC-MS analyses.	[8]
Nuclear Magnetic Resonance (NMR)	$^1\text{H}$ and $^{13}\text{C}$ NMR spectra confirm the presence of characteristic functional groups: glycerol backbone, ester linkage, and the cis-double bonds of the linoleoyl chain.	[8][15]
Infrared (IR) Spectroscopy	IR spectra would show characteristic absorption bands for O-H (hydroxyl), C=O (ester), and C=C (alkene) functional groups.	[16]

## Experimental Protocols

The determination of the physical properties of **monolinolein** involves a series of well-established analytical techniques.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of **monolinolein**.

## Solubility Determination

- Objective: To assess the solubility of **monolinolein** in polar and non-polar solvents.
- Protocol:
  - Prepare two sets of test tubes.
  - To the first set, add a small amount of **monolinolein** (e.g., 50  $\mu$ L) to 1 mL of a polar solvent (e.g., deionized water).
  - To the second set, add the same amount of **monolinolein** to 1 mL of various non-polar organic solvents (e.g., chloroform, ethanol, ether).<sup>[17][18]</sup>
  - Vortex each tube vigorously for 30 seconds.
  - Allow the tubes to stand for 5 minutes and observe.

- Record whether the **monolinolein** dissolves to form a clear solution (soluble), remains as a separate phase (insoluble), or partially dissolves (slightly soluble).<sup>[17]</sup>

## Thermal Analysis (Differential Scanning Calorimetry - DSC)

- Objective: To determine the melting point and characterize thermal transitions.
- Protocol:
  - Accurately weigh a small amount of **monolinolein** (1-5 mg) into an aluminum DSC pan.
  - Seal the pan hermetically. An empty sealed pan is used as a reference.
  - Place both pans into the DSC instrument.
  - The sample is subjected to a controlled temperature program, for example, cooling to -20°C and then heating at a constant rate (e.g., 5 °C/min) to 50°C.
  - The heat flow to or from the sample relative to the reference is measured.
  - The melting point is identified as the peak temperature of the endothermic transition on the heating curve. Other phase transitions may also be observed.

## Phase Behavior Characterization (SAXS and PLM)

- Objective: To identify the liquid crystalline phases formed by **monolinolein** at different hydration levels and temperatures.
- Protocol:
  - Sample Preparation: Prepare a series of samples with varying weight ratios of **monolinolein** to water (e.g., from 95:5 to 40:60). Samples are typically prepared in sealed containers and homogenized by centrifugation cycles.
  - Polarized Light Microscopy (PLM): A small amount of each hydrated sample is placed on a microscope slide. The sample is observed between crossed polarizers. Anisotropic phases

(e.g., lamellar) will be birefringent (show textures), while isotropic phases (e.g., cubic, micellar) will appear dark.[12]

- Small-Angle X-ray Scattering (SAXS): Samples are loaded into thin-walled glass capillaries and placed in a temperature-controlled sample holder in the SAXS beamline. X-ray diffraction patterns are collected. The positions of the diffraction peaks are used to identify the phase symmetry and calculate the lattice parameters of the structure (e.g., lamellar, Pn3m cubic, Ia3d cubic).[12][14]

## Conclusion

The physical properties of **monolinolein**, particularly its melting point, solubility, and complex phase behavior in water, are foundational to its utility in advanced applications. The ability to form well-defined, stable lyotropic liquid crystalline phases makes it an invaluable excipient for the controlled delivery of therapeutic agents. The experimental protocols outlined in this guide provide a robust framework for the comprehensive characterization of **monolinolein** and related lipid-based materials, ensuring reproducible and reliable data for research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-MONOLINOLEIN CAS#: 2277-28-3 [m.chemicalbook.com]
- 2. 1-MONOLINOLEIN | 2277-28-3 [chemicalbook.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. 2277-28-3 CAS MSDS (1-MONOLINOLEIN) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. larodan.com [larodan.com]
- 7. larodan.com [larodan.com]



- 8. 1-Monolinolein | C<sub>21</sub>H<sub>38</sub>O<sub>4</sub> | CID 5283469 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Physical and Chemical Properties of Lipids • BNS Institute [bns.institute]
- 10. foodsafety.institute [foodsafety.institute]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. plueckthun.bioc.uzh.ch [plueckthun.bioc.uzh.ch]
- 15. magritek.com [magritek.com]
- 16. 2-Linoleoylglycerol | C<sub>21</sub>H<sub>38</sub>O<sub>4</sub> | CID 5365676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. aneshaa99.home.blog [aneshaa99.home.blog]
- 18. scribd.com [scribd.com]
- To cite this document: BenchChem. [physical properties of monolinolein]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134703#physical-properties-of-monolinolein]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)